

Safety and Handling of 3',5'-Dimethoxybiphenyl-3-ol: A Technical Guide

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Compound of Interest

Compound Name: 3',5'-Dimethoxybiphenyl-3-ol

Cat. No.: B3290886

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for compounds structurally related to **3',5'-Dimethoxybiphenyl-3-ol**. No specific safety data sheet (SDS) or comprehensive toxicological data for **3',5'-Dimethoxybiphenyl-3-ol** has been found in the public domain. The information presented herein is intended for guidance and should be used in conjunction with professional judgment and a thorough risk assessment before handling this compound.

Introduction

3',5'-Dimethoxybiphenyl-3-ol is a biphenyl derivative with potential applications in pharmaceutical research and drug development. As with any novel chemical entity, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount for the protection of laboratory personnel. This guide consolidates safety data from structurally similar compounds to provide a comprehensive overview of best practices for the safe handling, storage, and disposal of **3',5'-Dimethoxybiphenyl-3-ol**.

Hazard Identification and Classification

While specific hazard classifications for **3',5'-Dimethoxybiphenyl-3-ol** are not available, data from related dimethoxybiphenyl and hydroxyphenol compounds suggest the following potential hazards.

Potential GHS Hazard Statements (Extrapolated):

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H350: May cause cancer (based on data for 3,3'-Dimethoxybiphenyl-4,4'-ylenediammonium dichloride).[1]

Signal Word: Warning or Danger (based on the severity of potential hazards).

Precautionary Statements (Recommended):

A comprehensive set of precautionary statements should be followed, including but not limited to:

- P201: Obtain special instructions before use.[1]
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P405: Store locked up.[1]

- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Physical and Chemical Properties

No experimental data for the physical and chemical properties of **3',5'-Dimethoxybiphenyl-3-ol** were found. The following table provides data for a closely related compound, 3,5-Dimethoxyphenol, to offer an estimation.

Property	Value (for 3,5-Dimethoxyphenol)
Physical State	Powder Solid[2]
Appearance	Light yellow[2]
Odor	Odorless[2]
Melting Point/Range	40 - 45 °C / 104 - 113 °F[2]
Boiling Point/Range	172 - 175 °C / 341.6 - 347 °F @ 17 mmHg[2]
Flash Point	78 °C / 172.4 °F[2]

Handling and Storage

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[2]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid contact with skin, eyes, and clothing.[4]
- Avoid ingestion and inhalation.[4]
- Avoid the formation of dust.[4]
- Keep away from open flames, hot surfaces, and sources of ignition.[2]
- Wash hands thoroughly before breaks and at the end of the workday.

- Remove and wash contaminated clothing before reuse.[2]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][4]
- Store locked up.[1][2]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.[2][3]

Exposure Controls and Personal Protection

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[2]
- Use a chemical fume hood for all operations.[3]
- Ensure that eyewash stations and safety showers are close to the workstation location.[2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][4]
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2][4] Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product.
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below recommended exposure limits, an approved respirator should be worn.

First-Aid Measures

General Advice: Show the safety data sheet of a related compound to the doctor in attendance. Immediate medical attention may be required.

- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. Call a physician or poison control center immediately.[3]
- In Case of Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Call a physician immediately.[3]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required. Keep eye wide open while rinsing. [3]
- If Swallowed: Immediate medical attention is required. Do NOT induce vomiting. Drink plenty of water. Never give anything by mouth to an unconscious person.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Thermal decomposition can lead to the release of irritating gases and vapors, such as carbon monoxide (CO) and carbon dioxide (CO₂).[3]
- Protective Equipment and Precautions for Firefighters: As in any fire, wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[2]
- Environmental Precautions: Should not be released into the environment.[2]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[4]

Toxicological Information

No toxicological data is available for **3',5'-Dimethoxybiphenyl-3-ol**. The toxicological properties have not been fully investigated for many of its structural analogs.^{[5][6]} Based on the extrapolated hazard statements, the compound may be harmful if swallowed and cause skin, eye, and respiratory irritation. Some related biphenyl compounds have been classified as potential carcinogens.^[1]

Experimental Protocols

No specific experimental protocols for the synthesis or biological evaluation of **3',5'-Dimethoxybiphenyl-3-ol** were found. However, the following is a general procedure for the synthesis of a related compound, 3,3'-Dimethoxybiphenyl, which may serve as a starting point for developing a synthetic route.^[7]

Synthesis of 3,3'-Dimethoxybiphenyl (Example Protocol):

This procedure involves the deamination of o-dianisidine.

- In a 1.5-L beaker, 400 ml of water and 31 ml of concentrated hydrochloric acid are heated to boiling.
- 40 g (0.16 mole) of o-dianisidine is added to the hot solution and stirred for approximately 3 minutes.
- The beaker is placed in an ice-salt mixture and stirred mechanically until the temperature drops to about 15°C.
- An additional 35 ml of concentrated hydrochloric acid is added.
- When the temperature reaches 10–13°C, a solution of 23.3 g (0.33 mole) of 97% sodium nitrite in 50 ml of water is added from a dropping funnel over 10–15 minutes.
- The mixture is stirred for 15–20 minutes at 5–10°C and then filtered rapidly with suction.
- The cold, clear red filtrate is poured rapidly into a 2-L flask containing 325 ml of ice-cold 30% hypophosphorous acid solution.
- The flask is stoppered loosely and placed in a refrigerator for 8–10 hours, followed by standing at room temperature for another 8–10 hours.

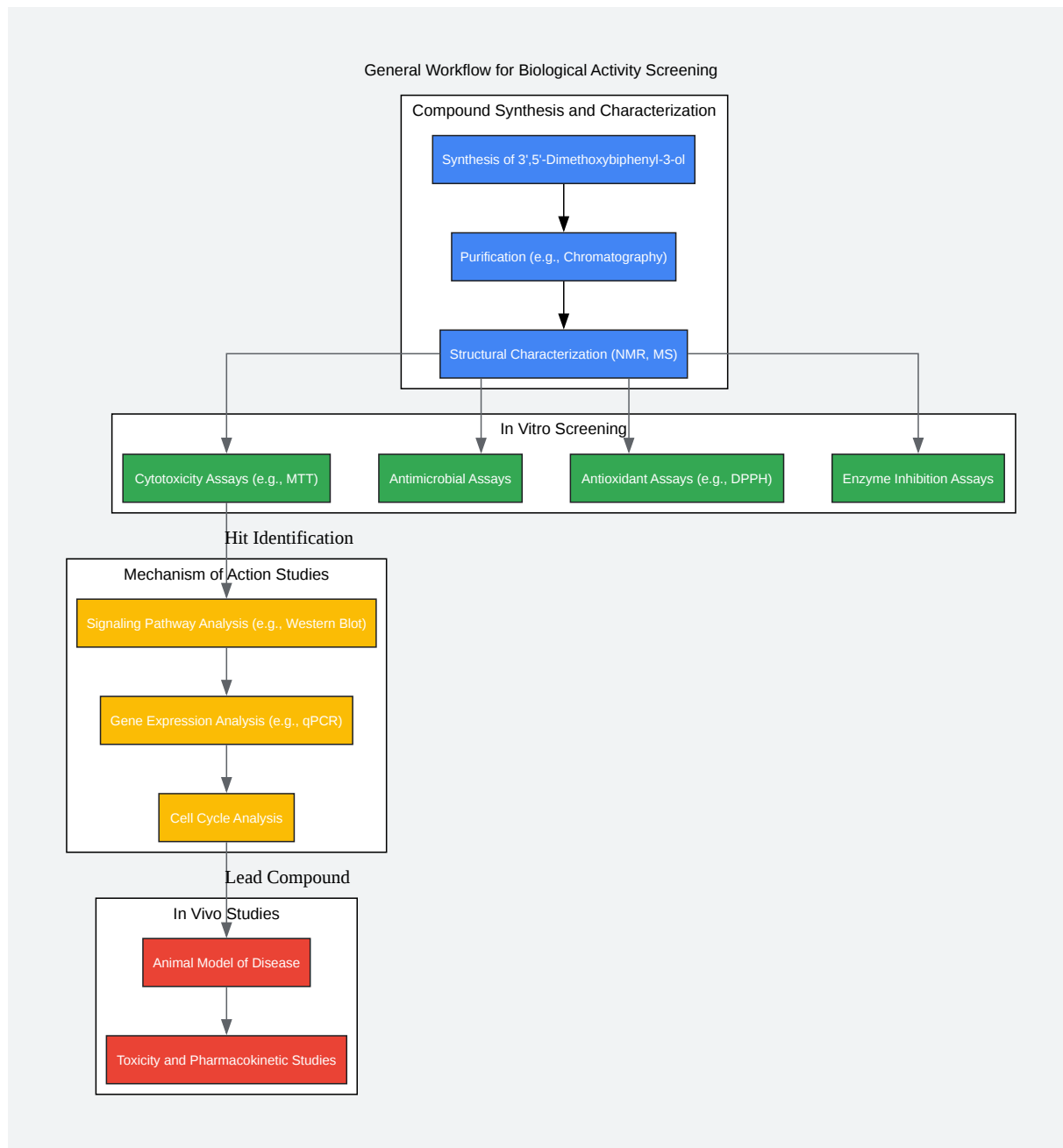
- The product is isolated by separation and extraction with ether, followed by washing with sodium hydroxide solution and subsequent purification.

Note: This is a hazardous procedure and should only be performed by trained chemists with appropriate safety measures in place.

Potential Biological Activity and Signaling Pathways

While no biological activity has been reported for **3',5'-Dimethoxybiphenyl-3-ol**, related methoxyphenol compounds have been investigated for various biological activities, including antimicrobial and antioxidant properties.^[8] Furthermore, some biphenyl derivatives have been synthesized and evaluated for their potential as anticancer agents.^[9]

The following diagram illustrates a generalized workflow for screening the biological activity of a novel compound like **3',5'-Dimethoxybiphenyl-3-ol**.



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Caption: A generalized workflow for the biological evaluation of a novel chemical entity.

Conclusion

Due to the absence of specific safety and handling data for **3',5'-Dimethoxybiphenyl-3-ol**, a cautious approach is warranted. Researchers and drug development professionals must treat this compound as potentially hazardous, drawing upon the safety profiles of structurally related molecules. The implementation of robust safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential to minimize risk. Further investigation into the toxicological and biological properties of **3',5'-Dimethoxybiphenyl-3-ol** is necessary to establish a comprehensive safety profile.

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